Technical Support Center: N-Cyclopropylazetidine-3-sulfonamide Optimization

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Compound of Interest

Compound Name:	*N-Cyclopropylazetidine-3-sulfonamide;hydrochloride*
CAS No.:	*2375273-95-1*
Cat. No.:	*B2668421*

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Ticket ID: #AZT-SULF-003 Status: Open Topic: Cytotoxicity Reduction & Scaffold Optimization Assigned Specialist: Senior Application Scientist, Medicinal Chemistry Division[1]

Diagnostic Overview: Why is this Scaffold Cytotoxic?

If you are observing unexpected cytotoxicity (

) in cell-based assays with compounds containing the N-Cyclopropylazetidine-3-sulfonamide moiety, the toxicity is likely driven by one of three mechanisms. You must isolate the cause before attempting structural modification.[1]

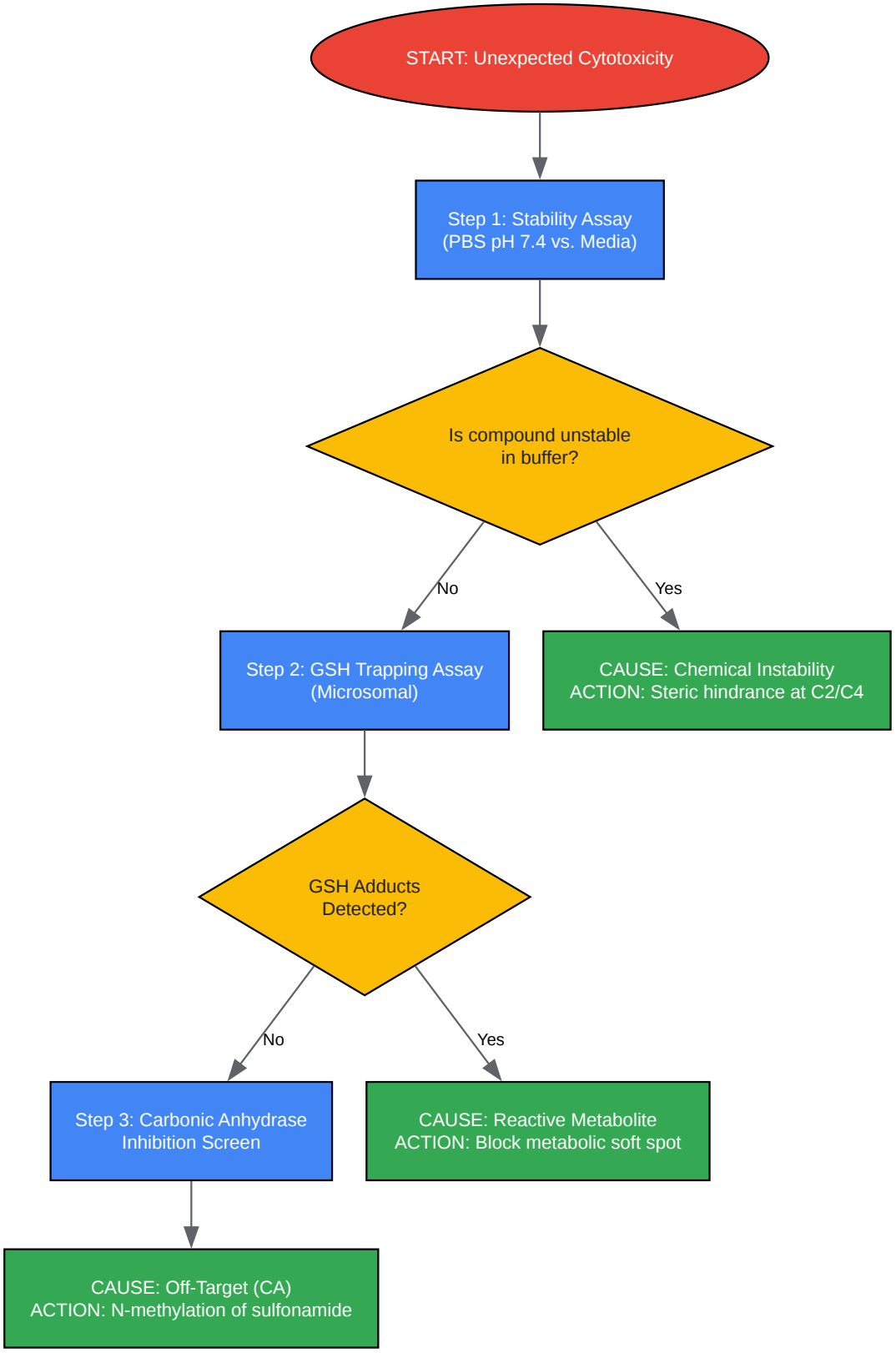
Potential Failure Modes

Mechanism	Root Cause	Diagnostic Indicator
Type A: Electrophilic Reactivity	Azetidine Ring Strain (~26 kcal/mol) makes the ring susceptible to nucleophilic attack (ring-opening) by cellular proteins or DNA.[1]	Toxicity correlates with time; positive in GSH-trapping assays; genotoxicity signals (Micronucleus/Ames).[1]
Type B: Metabolic Activation	The Cyclopropyl amine moiety can undergo CYP450-mediated oxidation to form reactive iminium ions or ring-opened aldehydes.[1]	Toxicity is reduced when co-treated with P450 inhibitors (e.g., 1-aminobenzotriazole); high intrinsic clearance ( ).[1]
Type C: Off-Target Pharmacology	Sulfonamide moiety inhibits Carbonic Anhydrases (CA) or other metalloenzymes, disrupting intracellular pH ( ).[1]	Toxicity is cell-line dependent (e.g., high in RBCs or renal cells); rescue by pH adjustment or specific metabolites.[1]

Troubleshooting Workflow (Step-by-Step)

Follow this logic tree to identify the specific source of cytotoxicity in your series.

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Figure 1: Decision matrix for isolating cytotoxicity sources in azetidine-sulfonamide scaffolds.

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Structural Optimization Strategies

Once the mechanism is identified, apply the following medicinal chemistry strategies to mitigate toxicity while retaining potency.

Scenario A: Reducing Azetidine Ring Reactivity

If the azetidine ring is opening and alkylating proteins (Type A), you must stabilize the ring or reduce the basicity of the nitrogen.

- Strategy 1: Lower

  of the Azetidine Nitrogen.[1]

  - Why: A protonated azetidine is a better leaving group, facilitating ring opening.
  - Modification: Add electron-withdrawing groups (EWGs) like fluorine to the C3 position (gem-difluoro) or adjacent to the sulfonamide.[1]
  - Ref: Fluorination lowers amine basicity (

    drops by ~1-2 units), reducing the propensity for nucleophilic attack [1].[1]

- Strategy 2: Steric Shielding.
  - Why: Nucleophiles attack the C2/C4 carbons of the azetidine.[1]
  - Modification: Introduce methyl groups at C2 or C4 positions.[1] This creates steric hindrance that blocks nucleophilic approach without destroying the scaffold's geometry [2]. [1]

Scenario B: Mitigating Sulfonamide Off-Targets

Primary sulfonamides (

) are classic inhibitors of Carbonic Anhydrase (CA), which can cause cytotoxicity in specific cell lines.[1]

- Strategy: N-Substitution.

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- Modification: Convert the primary sulfonamide to a secondary or tertiary sulfonamide (e.g., N-methyl or N-cyclopropyl).[1]
- Result: This drastically reduces affinity for the Zinc active site in Carbonic Anhydrase, often by >100-fold, eliminating CA-mediated toxicity [3].

Scenario C: Stabilizing the N-Cyclopropyl Group

The cyclopropyl amine can be a metabolic "soft spot," leading to Single Electron Transfer (SET) oxidation and ring opening.

- Strategy: Deuteration or Fluorination.[1]
  - Modification: Replace the cyclopropyl methine proton with Deuterium (D) or Fluorine (F). [1]
  - Result: This blocks the initial H-abstraction step by CYP450 enzymes (Kinetic Isotope Effect), preventing the formation of the reactive iminium intermediate [4].

Experimental Protocols

Protocol 1: Glutathione (GSH) Trapping Assay

Use this to confirm if your molecule is becoming a reactive electrophile.[1]

- Incubation: Mix Test Compound (10 µM) with Human Liver Microsomes (HLM, 1 mg/mL) and GSH (5 mM) in Phosphate Buffer (pH 7.4).
- Activation: Initiate with NADPH (1 mM). Incubate at 37°C for 60 min.
- Quench: Add ice-cold Acetonitrile (1:1 v/v). Centrifuge at 10,000g for 10 min.
- Analysis: Inject supernatant into LC-MS/MS.
- Detection: Scan for Neutral Loss of 129 Da (pyroglutamic acid moiety of GSH) or Precursor Ion scan for GSH adducts (

).[1]

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- Pass Criteria: < 1% adduct formation relative to parent.[1]

Protocol 2: Carbonic Anhydrase (CA-II) Inhibition Screen

Use this to rule out off-target enzyme inhibition.[1]

- Reagents: Purified CA-II enzyme, 4-Nitrophenyl acetate (substrate).[1]
- Setup: In a 96-well plate, add buffer (Tris-SO4, pH 7.6), enzyme, and test compound (0.1 - 100 µM).
- Reaction: Add substrate.[1] Measure absorbance at 400 nm (formation of 4-nitrophenol) over 10 mins.
- Calculation: Compare slope (rate) vs. vehicle control.
  - Pass Criteria:

    (unless CA inhibition is the target).[1]

Frequently Asked Questions (FAQ)

Q: Is the cyclopropyl group essential? Can I replace it? A: The cyclopropyl group is often used to fill a hydrophobic pocket while maintaining a low molecular weight.[1] If it causes metabolic toxicity (Scenario B), try replacing it with an oxetane (polar, metabolically stable) or a difluoroethyl group.[1] These are common bioisosteres that reduce lipophilicity (LogD) and metabolic liability [5].

Q: My compound is stable in buffer but toxic in cells. Is it the sulfonamide? A: It is possible.[1] Sulfonamides can crystallize in renal tubules (crystalluria) if solubility is low, causing physical cytotoxicity. Check the thermodynamic solubility of your compound in cell media. If

, the toxicity might be physical precipitation on the cell monolayer.

Q: Does the azetidine ring always open? A: No. While strained, azetidines are generally stable in biological pH. However, if the nitrogen is highly basic and the C3-sulfonamide is strongly electron-withdrawing, the ring becomes "activated." Capping the nitrogen as an amide or urea (e.g., Baricitinib) significantly stabilizes the ring compared to the free amine [6].

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References

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Sources

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